

An In-depth Technical Guide to the Solubility of Methyl 2-Furoate

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Compound of Interest

Compound Name: Methyl 2-furoate

Cat. No.: B073834

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **methyl 2-furoate** in various solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this document summarizes the existing qualitative and semi-quantitative data. Furthermore, it details standardized experimental protocols that can be employed to determine the precise quantitative solubility of **methyl 2-furoate**, a crucial parameter for its application in research, drug development, and chemical synthesis.

Core Topic: Solubility of Methyl 2-Furoate

Methyl 2-furoate is a versatile organic compound utilized as an intermediate in pharmaceutical synthesis, a flavoring agent, and a solvent.^[1] Its solubility profile is a critical factor influencing its utility in these applications, governing its miscibility, reaction kinetics, and bioavailability in various formulations.

Data Presentation: Solubility of Methyl 2-Furoate

The following table summarizes the available solubility data for **methyl 2-furoate**. It is important to note that much of the data for organic solvents is qualitative or semi-quantitative in nature.

Solvent	Chemical Formula	Solubility	Temperature (°C)	Remarks
Water	H ₂ O	13320 mg/L	25	Estimated value. Described as limited or slightly soluble. [2]
Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	200 - 250 mg/mL	Not Specified	Semi-quantitative. Ultrasonication may be required. [3] [4]
Ethanol	C ₂ H ₅ OH	Miscible	Not Specified	Generally described as soluble or miscible. [5]
Methanol	CH ₃ OH	Slightly Soluble	Not Specified	Qualitative description. [1]
Chloroform	CHCl ₃	Slightly Soluble	Not Specified	Qualitative description. [1]
Common Organic Solvents	Various	Moderately Soluble	Not Specified	General qualitative assessment. [5]
Oils	Various	Soluble	Not Specified	General qualitative assessment. [5]

Experimental Protocols

To obtain precise and accurate quantitative solubility data for **methyl 2-furoate**, standardized experimental methods are necessary. The following protocols describe the widely accepted shake-flask method, which is considered the gold standard for determining the equilibrium solubility of a compound. This method has been adapted for a liquid solute like **methyl 2-furoate**.

Shake-Flask Method for Solubility Determination

Objective: To determine the equilibrium solubility of liquid **methyl 2-furoate** in a given solvent at a specified temperature.

Principle: An excess of the solute (**methyl 2-furoate**) is mixed with a solvent and agitated at a constant temperature for a sufficient period to reach equilibrium. The concentration of the solute in the saturated solution is then determined analytically.

Materials and Equipment:

- **Methyl 2-furoate** (high purity)
- Selected solvents (analytical grade)
- Thermostatic shaker bath or incubator
- Calibrated thermometer
- Analytical balance
- Glass vials with screw caps
- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system.

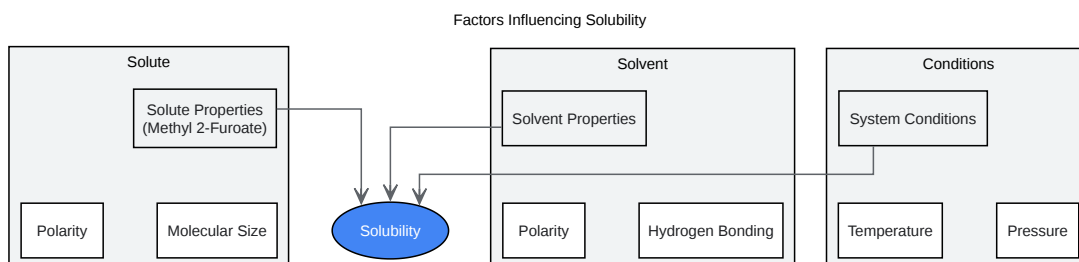
Procedure:

- Preparation of Solvent: Equilibrate the chosen solvent to the desired experimental temperature.
- Sample Preparation: Add an excess amount of **methyl 2-furoate** to a series of glass vials.
- Addition of Solvent: Accurately pipette a known volume of the temperature-equilibrated solvent into each vial containing the **methyl 2-furoate**.

- **Equilibration:** Securely cap the vials and place them in a thermostatic shaker bath set to the desired temperature. Agitate the vials for a predetermined period (e.g., 24, 48, and 72 hours) to ensure equilibrium is reached. The presence of a distinct layer of undissolved **methyl 2-furoate** should be visible.
- **Phase Separation:** After the equilibration period, allow the vials to stand undisturbed at the experimental temperature for a sufficient time to allow for phase separation.
- **Sample Withdrawal and Filtration:** Carefully withdraw an aliquot of the supernatant (the solvent saturated with **methyl 2-furoate**) using a pipette. Immediately filter the aliquot through a syringe filter to remove any undissolved microdroplets.
- **Dilution:** Accurately dilute the filtered, saturated solution with the appropriate solvent to a concentration within the calibrated range of the analytical instrument.
- **Quantification:** Analyze the diluted samples using a validated HPLC or GC method to determine the concentration of **methyl 2-furoate**.
- **Data Analysis:** Calculate the solubility of **methyl 2-furoate** in the solvent at the specified temperature, expressed in units such as mg/mL or mol/L. The results from different equilibration times should be compared to confirm that equilibrium was achieved.

Mandatory Visualizations

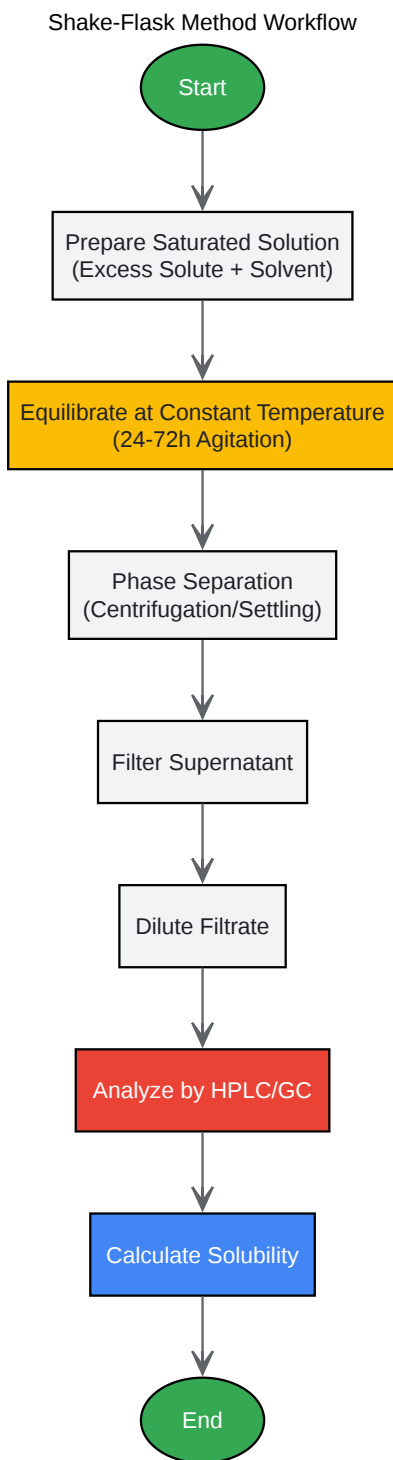
Logical Relationship of Solubility Principles



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Caption: Key factors influencing the solubility of a solute in a solvent.

Experimental Workflow for Solubility Determination



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Caption: A generalized workflow for the shake-flask solubility determination method.

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